

Solubility of Octyl Decanoate and Comparison Principles

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Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

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The water solubility of **Octyl Decanoate** itself is extremely low. The quantitative data and general trends for esters are summarized in the table below.

Ester Name	Formula / Chain Length	Water Solubility	Source
Octyl Decanoate	C18H36O2 / C8 alcohol, C10 acid	0.00371 mg/L at 25°C	[1]
Octyl Decanoate	C18H36O2 / C8 alcohol, C10 acid	Not specified, but "low"	[2]
Small Esters (e.g., Ethyl Propanoate)	~3-5 carbon atoms	Decreases significantly with increasing chain length (e.g., from 8.7 g/100 g to 1.7 g/100 g)	[3] [4]

The fundamental relationship between an ester's structure and its solubility is well-established:

- General Trend:** The solubility of esters in water **decreases as the total number of carbon atoms in the molecule increases** [3] [4] [5]. Small esters with 3-5 carbon atoms are somewhat soluble, but solubility falls rapidly with chain length.
- Intermolecular Forces:** Esters cannot form hydrogen bonds with each other but **can accept hydrogen bonds from water molecules** using the lone pairs on their carbonyl oxygen atoms [3] [4]

[6]. This allows for some solubility in water for smaller esters.

- **Energetic Penalty:** As the hydrocarbon chain lengthens (as in **Octyl Decanoate**), the non-polar part disrupts the strong hydrogen-bonding network of water without forming sufficient new attractions. This makes the dissolution process energetically unfavorable, leading to very low solubility [3].

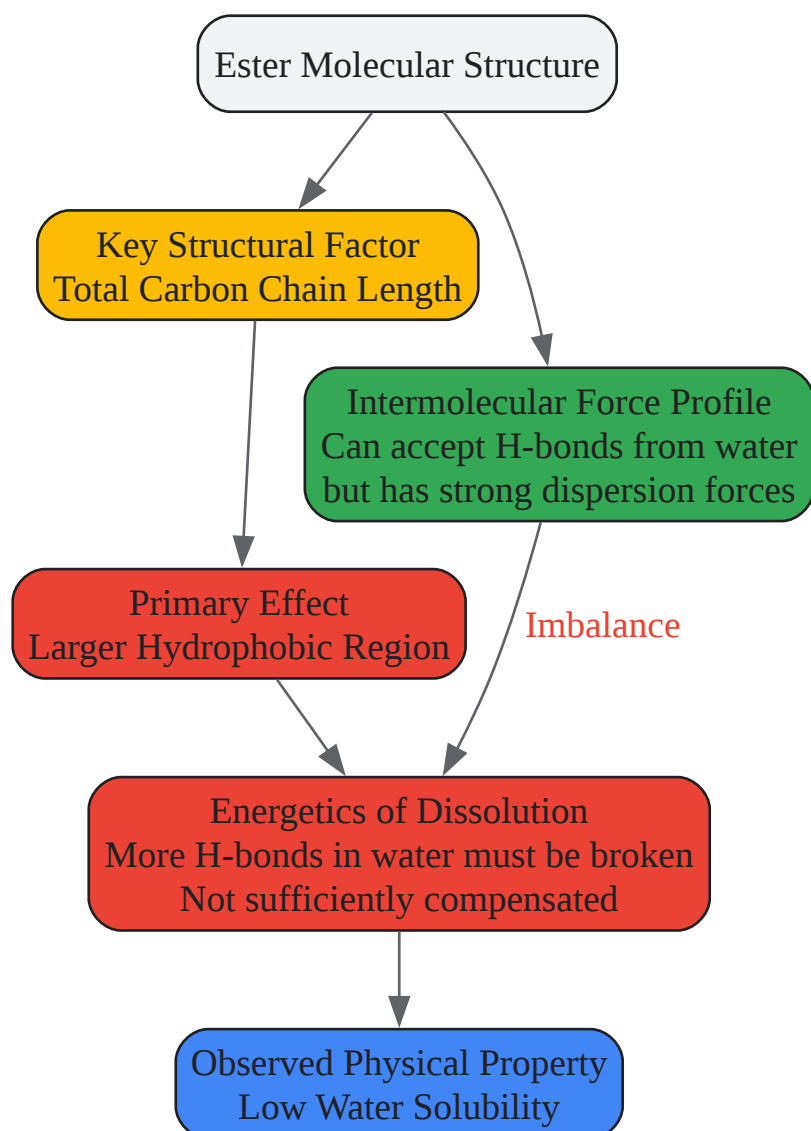
Experimental Protocols for Determining Solubility

While the search results do not provide a detailed step-by-step protocol for the specific data cited, they refer to established methods for evaluating surfactant and ester solubility which are applicable here.

- **Determination of Krafft Temperature (Tk):** This is a key parameter for surfactants. **Tk** is the temperature above which the solubility of a surfactant increases sharply, allowing for the formation of micelles. Below **Tk**, the surfactant exists in a hydrated solid form coexisting with monomers at their solubility limit [7].
 - **Methodology:** The transparency of surfactant solutions is visually observed at different temperatures. The **Krafft temperature is defined as the temperature at which the solution becomes clear**, indicating the dissolution of hydrated crystals and the onset of micellization [7].
- **Standard Solubility Measurement:** For a compound like **Octyl Decanoate**, a common method involves:
 - Adding the ester to water in a sealed vessel.
 - Agitating the mixture at a constant temperature (e.g., 25°C) for a sufficient time to reach equilibrium.
 - Separating the aqueous phase and analyzing the concentration of the dissolved ester using a suitable analytical technique (e.g., HPLC, as mentioned in [8], or Gravimetric Analysis).

Understanding Ester Solubility Relationships

The diagram below illustrates the logical relationship between an ester's molecular structure and its solubility in water, which explains why **octyl decanoate** has very low solubility.



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